

1-Phenyl-4-(4-pyridinyl)piperazine molecular structure and weight

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Compound of Interest

Compound Name: 1-Phenyl-4-(4-pyridinyl)piperazine

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In-Depth Technical Guide: 1-Phenyl-4-(4-pyridinyl)piperazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and weight of **1-Phenyl-4-(4-pyridinyl)piperazine**, a compound of interest in pharmaceutical research and development.

Molecular Structure and Properties

1-Phenyl-4-(4-pyridinyl)piperazine is a heterocyclic compound featuring a phenyl group and a pyridinyl group attached to a central piperazine ring. Its chemical properties are summarized in the table below.

| Property | Value | Source |
|-------------------|----------------------------------|--------|
| Molecular Formula | C15H17N3 | [1][2] |
| Molecular Weight | 239.32 g/mol | [1][2] |
| Canonical SMILES | c1ccc(cc1)N1CCN(CC1)c2ccn cc2 | |
| CAS Number | 14549-61-2 | [1] |



Structural Visualization

The two-dimensional structure of **1-Phenyl-4-(4-pyridinyl)piperazine** is depicted below. This visualization aids in understanding the spatial arrangement of the atoms and functional groups within the molecule.

Molecular structure of **1-Phenyl-4-(4-pyridinyl)piperazine**.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis and characterization of **1-Phenyl-4-(4-pyridinyl)piperazine** is not readily available in the public domain, general methodologies for the synthesis of phenylpiperazine derivatives can be adapted.

Synthesis

A common method for the synthesis of N-arylpiperazines is the Buchwald-Hartwig amination. This palladium-catalyzed cross-coupling reaction involves the reaction of an aryl halide or triflate with a piperazine.

General Protocol for Buchwald-Hartwig Amination:

- Reaction Setup: In a nitrogen-purged glovebox or Schlenk line, a reaction vessel is charged with 1-phenylpiperazine, 4-chloropyridine (or a related electrophile), a palladium catalyst (e.g., Pd₂(dba)₃), a phosphine ligand (e.g., BINAP), and a base (e.g., sodium tert-butoxide).
- Solvent: Anhydrous toluene or dioxane is typically used as the solvent.
- Reaction Conditions: The reaction mixture is heated under an inert atmosphere (e.g., nitrogen or argon) at a temperature ranging from 80 to 120 °C for several hours.
- Workup and Purification: Upon completion, the reaction is cooled to room temperature, diluted with a suitable organic solvent, and washed with water and brine. The organic layer is then dried over a drying agent (e.g., anhydrous sodium sulfate), filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel.



Another potential synthetic route involves the reaction of bis(2-chloroethyl)amine with 4-aminopyridine to form the piperazine ring, followed by N-arylation with a suitable phenylating agent.

Characterization

The synthesized **1-Phenyl-4-(4-pyridinyl)piperazine** can be characterized using various analytical techniques to confirm its identity and purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The proton NMR spectrum would be expected to show characteristic signals for the aromatic protons of the phenyl and pyridinyl rings, as well as the methylene protons of the piperazine ring. The integration of these signals would correspond to the number of protons in each environment.
- 13C NMR: The carbon NMR spectrum would display distinct peaks for each unique carbon atom in the molecule, including the aromatic carbons and the aliphatic carbons of the piperazine ring.

Mass Spectrometry (MS):

- Electron Ionization (EI-MS): This technique would provide the molecular weight of the compound and characteristic fragmentation patterns that can aid in structural elucidation.
- High-Resolution Mass Spectrometry (HRMS): HRMS would be used to determine the exact mass of the molecule, further confirming its elemental composition.

Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS can be employed to determine the purity of the synthesized compound and to identify any potential impurities. The retention time in the gas chromatogram and the mass spectrum of the eluted peak would be compared to a reference standard if available.

Logical Relationship of Synthesis and Characterization



The following diagram illustrates the logical workflow from the synthesis of **1-Phenyl-4-(4-pyridinyl)piperazine** to its structural confirmation.



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Workflow for the synthesis and characterization of the title compound.

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